

# Personal protective equipment for handling Uzansertib

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## Compound of Interest

Compound Name: Uzansertib

Cat. No.: B10819291

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## Essential Safety and Handling Guide for Uzansertib

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **Uzansertib** (also known as INCB053914), a potent, ATP-competitive pan-PIM kinase inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear operational plan for the use of this compound in a research setting.

## Personal Protective Equipment (PPE)

Given that **Uzansertib** is a potent kinase inhibitor used in cancer research, it should be handled as a hazardous compound. The following personal protective equipment is mandatory to prevent skin contact, inhalation, and ingestion.

PPE Category	Item	Specifications
Hand Protection	Nitrile Gloves	Two pairs of powder-free nitrile gloves should be worn. <sup>[1][2]</sup> The outer glove should be removed immediately after handling the compound and the inner glove upon leaving the work area.
Body Protection	Laboratory Coat	A disposable, solid-front gown with long sleeves and tight-fitting cuffs is required. <sup>[3]</sup>
Eye Protection	Safety Goggles	Chemical splash goggles are mandatory to protect against accidental splashes.
Respiratory Protection	N95 Respirator	An N95 respirator or higher should be used when handling the powdered form of Uzansertib or when there is a risk of aerosol generation. <sup>[1]</sup>

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **Uzansertib** and to ensure a safe laboratory environment.

### Receiving and Storage

- Upon receipt, inspect the container for any damage or leakage.
- **Uzansertib** powder should be stored at -20°C for long-term stability.<sup>[4]</sup>
- Stock solutions, typically prepared in DMSO, should be stored at -80°C.<sup>[4]</sup>

### Preparation of Solutions

- All manipulations of powdered **Uzansertib** must be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation risk.
- When preparing solutions, use the appropriate solvent (e.g., DMSO) and ensure the final concentration is suitable for the intended experiment. For in vivo studies in mice, the concentration of DMSO should generally be kept below 10%.<sup>[4]</sup>

## Spills and Decontamination

- In the event of a spill, the area should be immediately secured.
- For small spills (<5 mL), trained personnel wearing appropriate PPE should absorb the spill with an inert material, clean the area with a suitable decontaminating agent, and dispose of all materials as hazardous waste.<sup>[1]</sup>
- For larger spills, evacuate the area and follow established institutional procedures for hazardous material spills.<sup>[1]</sup>

## Disposal Plan

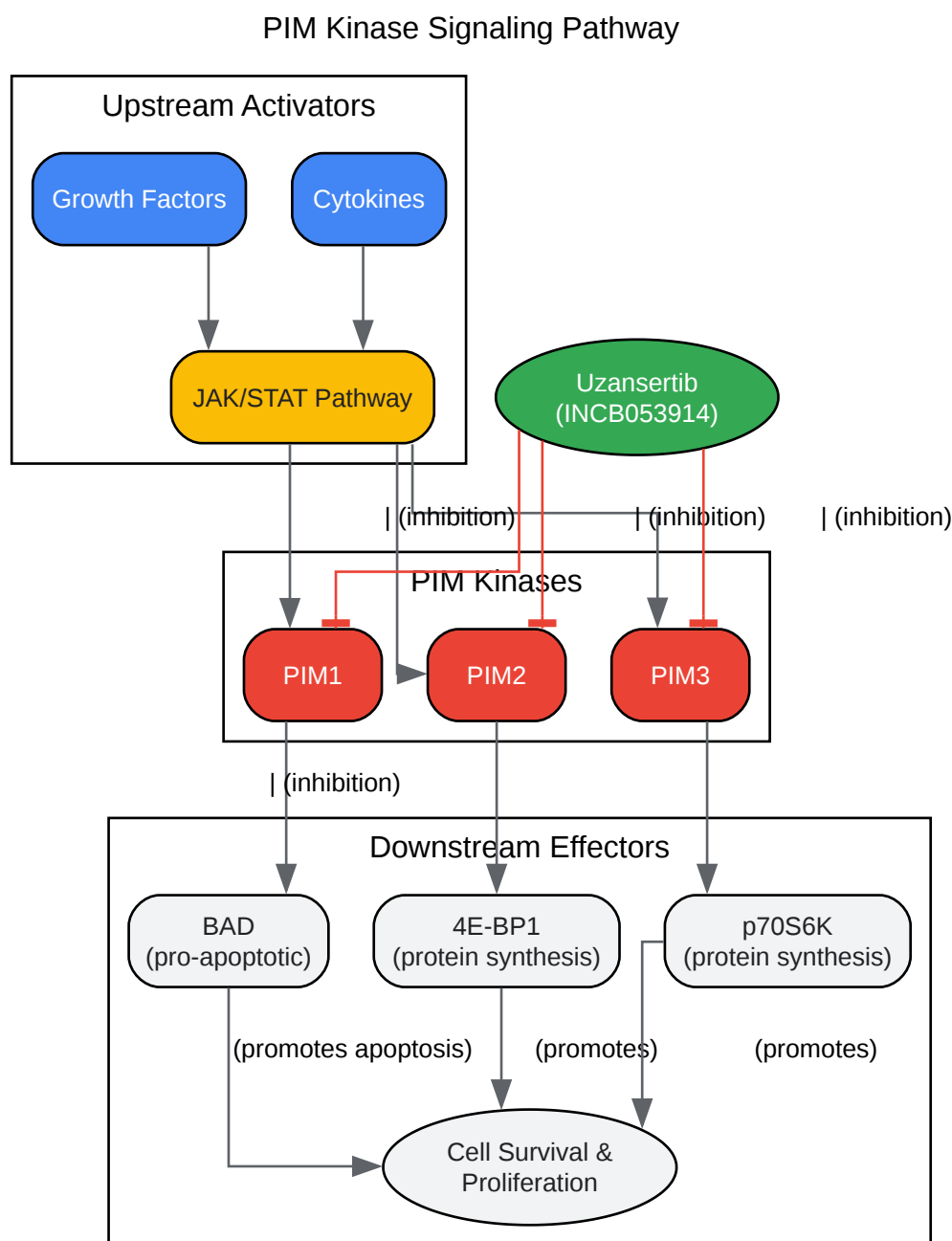
All waste materials contaminated with **Uzansertib** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste	Contaminated consumables (e.g., pipette tips, tubes, gloves, gowns) must be placed in a clearly labeled, sealed hazardous waste container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a designated, sealed hazardous waste container.
Sharps	Needles and other sharps contaminated with Uzansertib must be disposed of in a designated sharps container for hazardous materials.

All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.[1]

## PIM Kinase Signaling Pathway

**Uzansertib** is a pan-inhibitor of PIM kinases (PIM1, PIM2, and PIM3), which are key regulators of cell survival and proliferation.[4][5] The diagram below illustrates the central role of PIM kinases in oncogenic signaling pathways.



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Caption: PIM Kinase Signaling Pathway and Inhibition by **Uzansertib**.

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